

# Disperse Red 56 CAS number and molecular weight

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## Compound of Interest

Compound Name: Disperse red 56

CAS No.: 12637-13-7

Cat. No.: B1175085

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## An In-depth Technical Guide to Disperse Red 56

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **Disperse Red 56**, alongside a discussion of experimental protocols and potential biological pathways relevant to the broader class of disperse dyes. Due to the limited specific research on **Disperse Red 56**, this guide incorporates data from closely related disperse dyes to provide a functional framework for research and development.

## Physicochemical Properties of Disperse Red 56

The fundamental physicochemical characteristics of **Disperse Red 56** are summarized below.

| Property              | Value                                                                                                                       | Reference |
|-----------------------|-----------------------------------------------------------------------------------------------------------------------------|-----------|
| CAS Number            | 12637-13-7                                                                                                                  | [1]       |
| Molecular Weight      | 373.79 g/mol                                                                                                                | [1]       |
| Molecular Formula     | C <sub>17</sub> H <sub>16</sub> ClN <sub>5</sub> O <sub>3</sub>                                                             | [1]       |
| Class                 | Single Azo Dye                                                                                                              | [1]       |
| Manufacturing Methods | 2-Chloro-4-nitrobenzenamine diazo, and 3-((2-Hydroxyethyl) (phenyl)amino)propanenitrile coupling.                           | [1]       |
| Applications          | Dyeing and printing of vinegar fiber, three vinegar fiber, polyester, and acrylic. Also used for coloring sheep's clothing. | [1]       |

## Experimental Protocols

Detailed experimental data specifically for **Disperse Red 56** is scarce in publicly available literature. However, the protocols employed for the analysis and toxicological assessment of similar disperse dyes, such as Disperse Red 1, provide a robust starting point for research.

### 1. Analytical Detection and Quantification

A common method for the detection and quantification of disperse dyes in various matrices is Liquid Chromatography coupled with Mass Spectrometry (LC/MS).

- **Sample Preparation:** For textile samples, an extraction step is typically required. A common procedure involves extracting the dye from the textile matrix using a solvent like methanol, followed by sonication and centrifugation to separate the dye-containing supernatant. The extract is then filtered and diluted before analysis.
- **Instrumentation:** A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled with a mass spectrometer

(e.g., triple quadrupole or time-of-flight) is used.

- **Chromatographic Separation:** A reverse-phase column (e.g., C18) is often used with a gradient elution of a mobile phase consisting of water and an organic solvent (e.g., methanol or acetonitrile), often with a modifier like formic acid to improve ionization.
- **Mass Spectrometric Detection:** The mass spectrometer is operated in a suitable ionization mode, such as electrospray ionization (ESI), and specific precursor and product ions are monitored for quantification (Selected Reaction Monitoring - SRM).

## 2. Toxicological Assessment

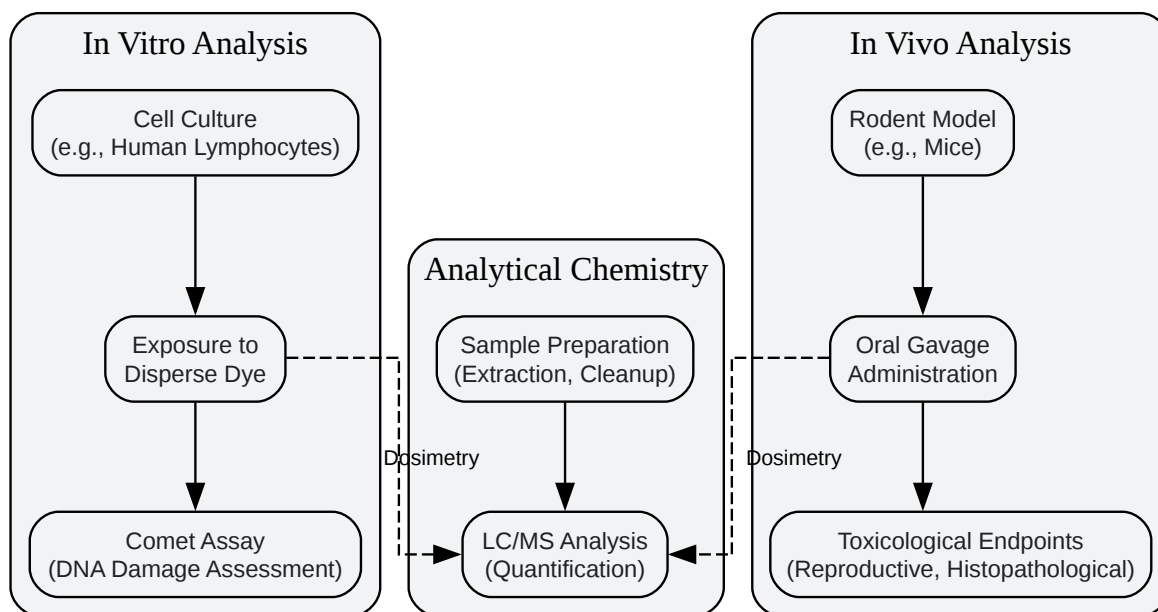
Toxicological studies are crucial to understand the potential health and environmental impacts of disperse dyes.

- **In Vitro Genotoxicity Assay (Comet Assay):** This assay is used to detect DNA damage in cells.
  - **Cell Culture and Treatment:** A relevant cell line (e.g., human lymphocytes or hepatoma cells) is cultured and exposed to different concentrations of the disperse dye for a specific duration.
  - **Cell Lysis and Electrophoresis:** The cells are embedded in agarose on a microscope slide, lysed to remove membranes and cytoplasm, and then subjected to electrophoresis. Damaged DNA, being more fragmented, migrates further towards the anode, forming a "comet tail".
  - **Visualization and Analysis:** The DNA is stained with a fluorescent dye and visualized under a microscope. The extent of DNA damage is quantified by measuring the length and intensity of the comet tail.
- **In Vivo Toxicity Studies (Rodent Model):** Animal models are used to assess systemic toxicity.
  - **Animal Dosing:** A rodent model, such as mice, is administered the disperse dye, typically via oral gavage, at various dose levels.

- Endpoint Evaluation: A range of endpoints are evaluated at different time points post-dosing. These can include assessments of reproductive toxicity (e.g., sperm morphology and count), organ-specific toxicity (histopathological examination of tissues like the liver and testes), and general health parameters (e.g., body weight changes, clinical signs of toxicity).

## Signaling Pathways and Logical Relationships

As specific signaling pathways for **Disperse Red 56** have not been elucidated, the following diagrams illustrate a generalized experimental workflow for toxicological assessment and a proposed biodegradation pathway for azo dyes.



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Generalized workflow for the toxicological assessment of a disperse dye.



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Proposed general biodegradation pathway for azo dyes.

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## References

- 1. [worlddyevariety.com](http://worlddyevariety.com) [[worlddyevariety.com](http://worlddyevariety.com)]
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